

Core Active Ingredients in CUTRIN Formulations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CUTRIN
CAS No.: 12772-06-4
Cat. No.: B1172515

[Get Quote](#)

Our research indicates a focus on natural extracts and bio-actives, particularly those with benefits for the scalp microbiome and hair strength. Key ingredients identified include plant-based antioxidants, prebiotics, and ceramides.

Plant-Based Antioxidants: The Power of Berries and Bark

CUTRIN formulations often incorporate extracts from Nordic nature, rich in antioxidants. A prominent example is the pine bark extract.

- Chemical Structure of Key Antioxidant (Procyanidin B2): A major bioactive component of pine bark extract is Procyanidin B2, a type of flavonoid.

Table 1: Physicochemical Properties of Procyanidin B2

Property	Value
Molecular Formula	C ₃₀ H ₂₆ O ₁₂
Molar Mass	578.52 g/mol
Appearance	Light-brown amorphous powder
Solubility	Soluble in water, ethanol, methanol

- Signaling Pathway and Mechanism of Action:** Procyanidin B2 is known for its potent antioxidant properties, which help protect hair follicle cells from oxidative stress, a key factor in hair aging and loss. It is also believed to promote hair growth by stimulating the anagen phase of the hair cycle.

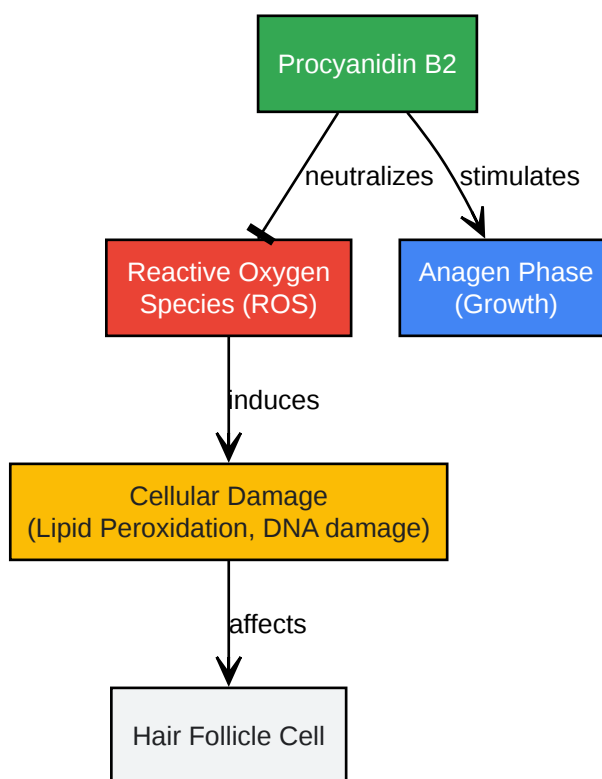


Figure 1: Simplified Antioxidant Action of Procyanidin B2

[Click to download full resolution via product page](#)

Figure 1: Simplified Antioxidant Action of Procyanidin B2

Prebiotics for Scalp Microbiome Balance

Select **CUTRIN** formulations, particularly in the BIO+ line, include prebiotics to support a healthy scalp microbiome. A common prebiotic used in cosmetics is Xylitol.

- Chemical Structure of Xylitol:

Table 2: Physicochemical Properties of Xylitol

Property	Value
Molecular Formula	C ₅ H ₁₂ O ₅
Molar Mass	152.15 g/mol
Appearance	White crystalline powder
Solubility	Very soluble in water

- Mechanism of Action: Xylitol acts as a prebiotic by selectively promoting the growth of beneficial bacteria on the scalp while inhibiting the growth of pathogenic microorganisms, such as *Malassezia furfur*, which is associated with dandruff.

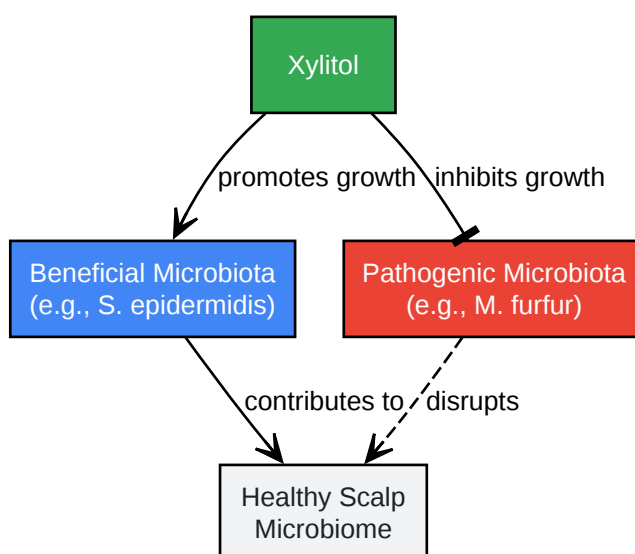


Figure 2: Prebiotic Effect of Xylitol on Scalp Microbiome

[Click to download full resolution via product page](#)

Figure 2: Prebiotic Effect of Xylitol on Scalp Microbiome

Experimental Protocols

The following are representative experimental protocols that could be used to evaluate the efficacy of the active ingredients discussed.

In Vitro Antioxidant Activity Assay (DPPH Assay)

- Objective: To determine the free radical scavenging activity of pine bark extract.
- Methodology:
 - A solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol is prepared to a concentration of 0.1 mM.
 - Various concentrations of the pine bark extract are prepared in methanol.
 - 50 µL of each extract concentration is mixed with 1.95 mL of the DPPH solution.
 - The mixture is incubated in the dark at room temperature for 30 minutes.
 - The absorbance of the solution is measured at 517 nm using a spectrophotometer.
 - Ascorbic acid is used as a positive control.
 - The percentage of DPPH scavenging activity is calculated using the formula: $(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}} * 100$, where A_{control} is the absorbance of the DPPH solution without the extract and A_{sample} is the absorbance with the extract.

In Vitro Prebiotic Effect Assay

- Objective: To assess the ability of xylitol to selectively promote the growth of beneficial scalp bacteria over pathogenic ones.
- Methodology:
 - Cultures of *Staphylococcus epidermidis* (beneficial) and *Malassezia furfur* (pathogenic) are prepared in their respective growth media.

- The growth media are supplemented with varying concentrations of xylitol (e.g., 0.5%, 1%, 2%).
- A control group with no xylitol is also prepared for each microorganism.
- The cultures are incubated under appropriate conditions (temperature, atmosphere) for 24-48 hours.
- Bacterial growth is quantified by measuring the optical density at 600 nm (for bacteria) or by counting colony-forming units (CFUs) after plating on agar plates.
- The results are analyzed to compare the growth of each microorganism in the presence and absence of xylitol.

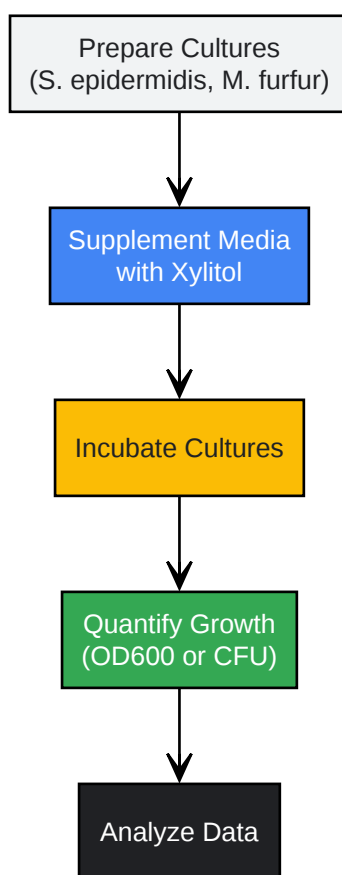


Figure 3: Experimental Workflow for Prebiotic Effect Assay

[Click to download full resolution via product page](#)

Figure 3: Experimental Workflow for Prebiotic Effect Assay

In conclusion, while "**CUTRIN**" itself does not have a singular chemical structure, an examination of its key active ingredients reveals a reliance on scientifically-backed compounds that target specific aspects of hair and scalp health. The use of natural antioxidants and prebiotics aligns with current trends in cosmetology towards sustainable and microbiome-friendly formulations. The experimental protocols outlined provide a framework for the validation of the efficacy of these and similar ingredients in a research and development setting.

- [To cite this document: BenchChem. \[Core Active Ingredients in CUTRIN Formulations\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1172515/docs#core-active-ingredients-in-cutrin-formulations\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check